

Physical and chemical properties of 5-Ethoxy-2-methyl-4-phenyloxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Ethoxy-2-methyl-4-phenyloxazole

Cat. No.: B12865322

[Get Quote](#)

An In-depth Technical Guide to 5-Ethoxy-2-methyl-4-phenyloxazole

This technical guide provides a comprehensive overview of the known physical and chemical properties of **5-Ethoxy-2-methyl-4-phenyloxazole**. It is intended for researchers, scientists, and drug development professionals interested in the synthesis, characterization, and potential applications of this heterocyclic compound. Due to the limited availability of published data, this guide consolidates the existing information and highlights areas where further research is needed.

Core Physical and Chemical Properties

Quantitative data for **5-Ethoxy-2-methyl-4-phenyloxazole** is sparse in the current scientific literature. The following table summarizes the available information. It is important to note that many online databases conflate this compound with its isomer, 5-Ethoxy-4-methyl-2-phenyloxazole, necessitating careful data verification.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ NO ₂	--INVALID-LINK--
Molecular Weight	203.24 g/mol	--INVALID-LINK--
CAS Registry Number	33318-76-2, 93961-33-2	--INVALID-LINK---INVALID-LINK--
Appearance	Colorless oil	--INVALID-LINK--
¹ H NMR (400 MHz, Chloroform-d)	δ 7.88 – 7.81 (m, 2H), 7.45 – 7.37 (m, 2H), 7.30 – 7.24 (m, 1H), 4.30 (q, J = 7.1 Hz, 2H), 2.49 (s, 3H), 1.41 (t, J = 7.1 Hz, 3H)	--INVALID-LINK--
¹³ C NMR (101 MHz, CDCl ₃)	δ 155.0, 152.1, 131.7, 128.6, 126.5, 125.0, 114.8, 68.3, 14.9, 14.4	--INVALID-LINK--
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Not available	

Experimental Protocols

Synthesis of 5-Ethoxy-2-methyl-4-phenyloxazole

A method for the synthesis of **5-Ethoxy-2-methyl-4-phenyloxazole** has been described as a general procedure in the supporting information for a publication on the visible light-induced synthesis of polysubstituted oxazoles.[1] The procedure is outlined below:

General Procedure (GP-1):

- To a solution of the corresponding diazo compound (0.1 mmol, 1.0 equiv) and nitrile (0.5 mL) in a Schlenk tube is added [Ir(dF(CF₃)ppy)₂(dtbbpy)]PF₆ (1 mol%).

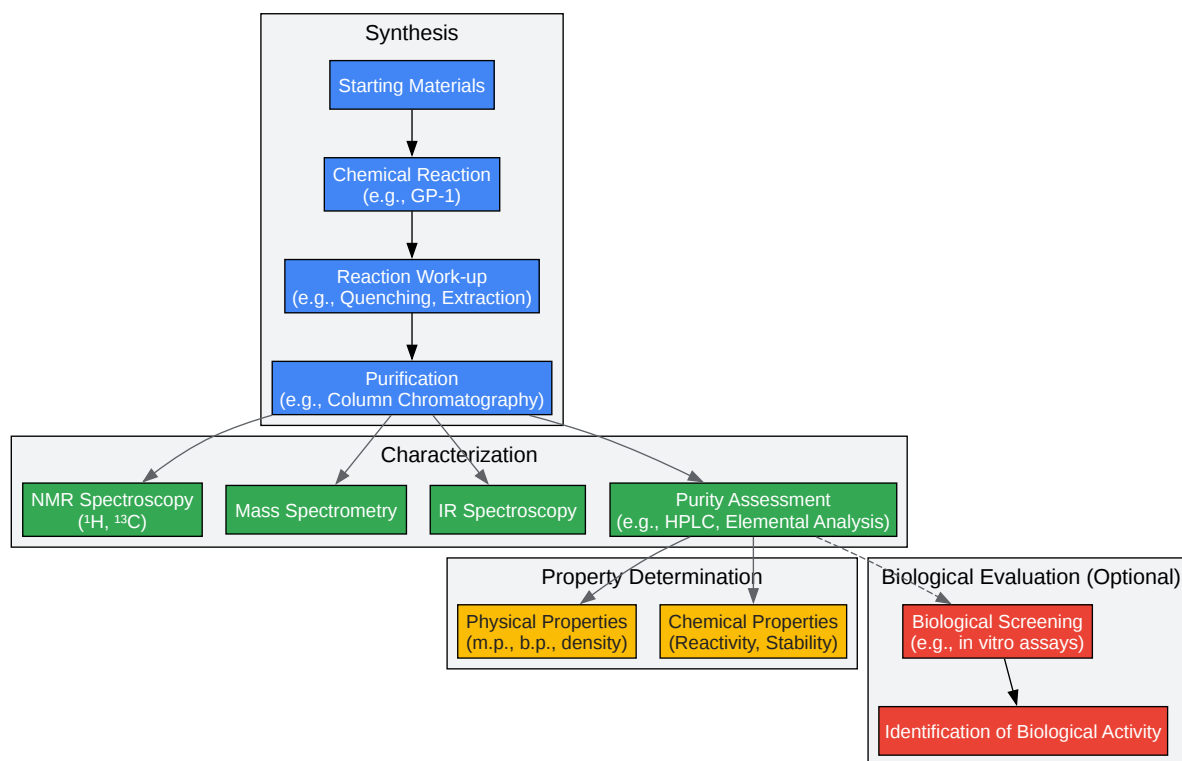
- The mixture is degassed via three freeze-pump-thaw cycles.
- The reaction is then stirred under an argon atmosphere and irradiated with a 3 W blue LED at room temperature for 12 hours.
- Upon completion, the solvent is removed under reduced pressure.
- The resulting residue is purified by silica gel column chromatography (n-pentane : EtOAc = 30:1) to yield the final product.

For **5-Ethoxy-2-methyl-4-phenyloxazole**, this procedure resulted in a colorless oil with an 85% yield.^[1]

Visualizations

As there is no published information on the signaling pathways or specific experimental workflows involving **5-Ethoxy-2-methyl-4-phenyloxazole**, a generalized workflow for the synthesis and characterization of a novel chemical compound is presented below.

General Workflow for Synthesis and Characterization of a Novel Compound

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- To cite this document: BenchChem. [Physical and chemical properties of 5-Ethoxy-2-methyl-4-phenyloxazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12865322#physical-and-chemical-properties-of-5-ethoxy-2-methyl-4-phenyloxazole\]](https://www.benchchem.com/product/b12865322#physical-and-chemical-properties-of-5-ethoxy-2-methyl-4-phenyloxazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com